

Methods for removing catalyst residue from 4-Amino-2-(trifluoromethyl)benzonitrile

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Compound of Interest

Compound Name: 4-Amino-2-(trifluoromethyl)benzonitrile

Cat. No.: B020432

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Technical Support Center: Purification of 4-Amino-2-(trifluoromethyl)benzonitrile

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering challenges with the removal of catalyst residues from **4-Amino-2-(trifluoromethyl)benzonitrile**.

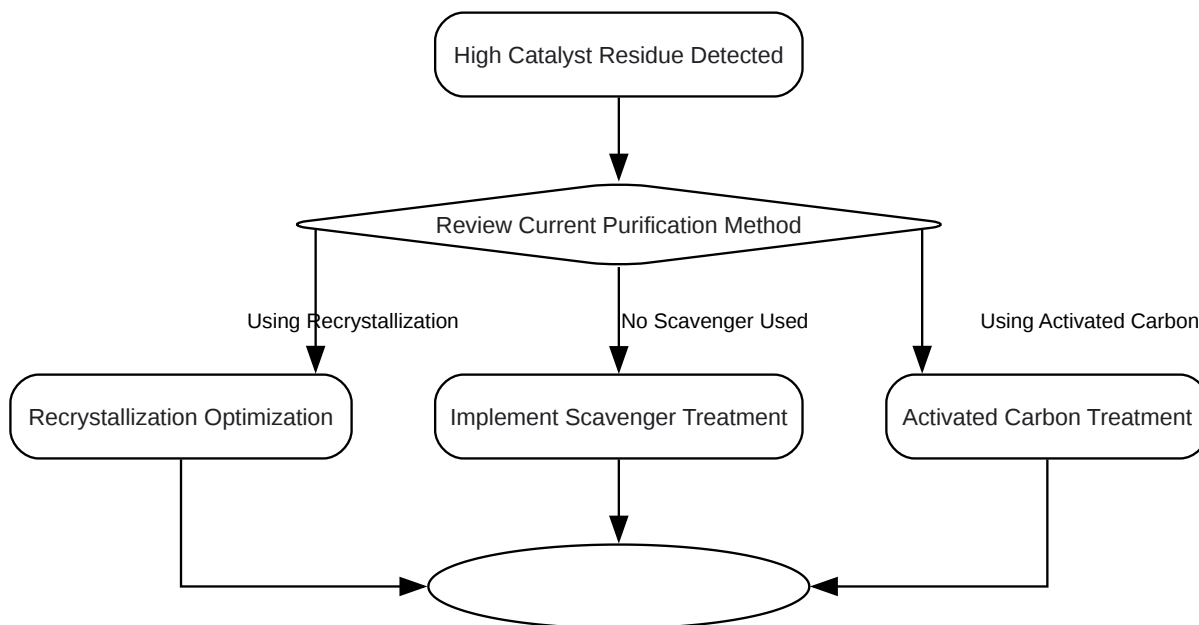
Troubleshooting Guide

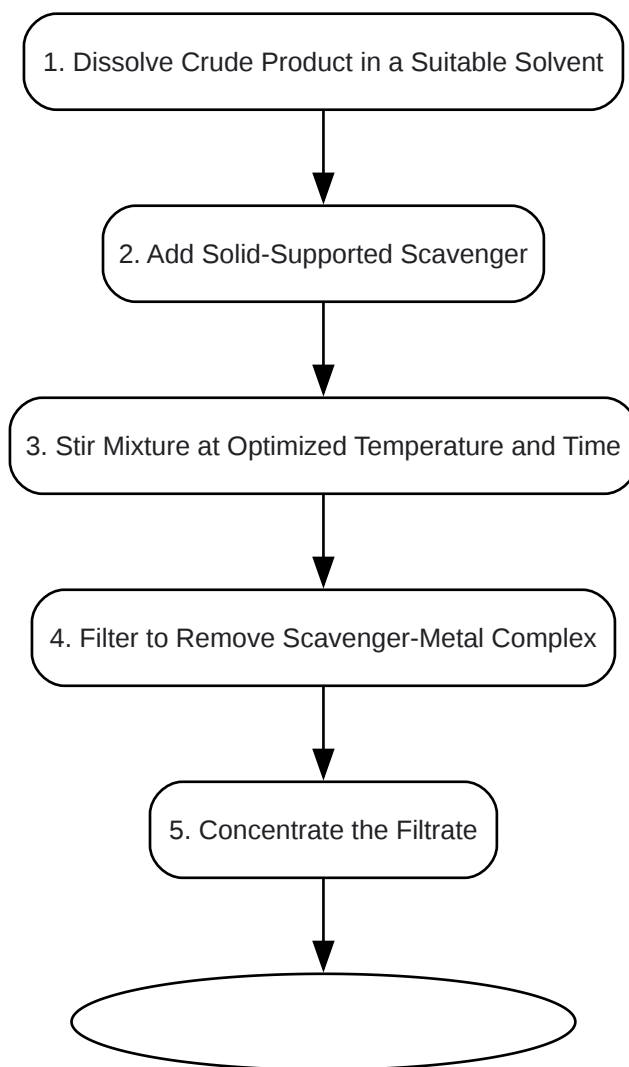
Problem: High levels of residual catalyst (e.g., Palladium) detected in the final product.

This is a common issue in pharmaceutical synthesis, particularly after cross-coupling reactions.

[1][2] Regulatory bodies like the International Council for Harmonisation of Technical Requirements for Pharmaceuticals for Human Use (ICH) have strict limits on elemental impurities in active pharmaceutical ingredients (APIs).[1]

Initial Assessment Workflow





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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. biotage.com [biotage.com]

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